

Environmental fate and biodegradability of Dihydromyrcenol

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Compound of Interest

Compound Name: Dihydromyrcenol

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An In-depth Technical Guide on the Environmental Fate and Biodegradability of **Dihydromyrcenol**

Executive Summary

Dihydromyrcenol (CAS 18479-58-8) is a widely used fragrance ingredient with a fresh, citrus-like scent. Its extensive use in consumer products necessitates a thorough understanding of its environmental fate and potential ecological impact. This technical guide provides a comprehensive overview of the biodegradability, bioaccumulation potential, and ecotoxicity of **dihydromyrcenol**. Based on standardized testing, **dihydromyrcenol** is classified as readily biodegradable and inherently biodegradable. It exhibits a low to moderate potential for bioaccumulation and is not considered to be Persistent, Bioaccumulative, and Toxic (PBT). This document synthesizes key data, outlines experimental protocols, and presents visual workflows to serve as a resource for researchers, scientists, and drug development professionals.

Introduction

Dihydromyrcenol, chemically known as 2,6-Dimethyl-7-octen-2-ol, is a monoterpene alcohol. It is a colorless liquid extensively used in the fragrance industry, particularly in soaps, detergents, and fine fragrances, to impart a fresh lime and citrus-floral aroma[1][2][3][4]. Given its high volume of use, exceeding 1000 metric tons per year globally, its behavior and persistence in the environment are of significant interest[2][3]. This guide details the available scientific data on its environmental characteristics.

Physicochemical Properties

The environmental distribution and behavior of a chemical are largely dictated by its physicochemical properties. Key properties for **dihydromyrcenol** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O	[1][2][5][6][7]
Molecular Weight	156.27 g/mol	[1][2][3][5][7]
Appearance	Colorless liquid	[1][2][5][8][9]
Boiling Point	194.00 to 197.00 °C @ 760.00 mm Hg	[5][9][10]
Vapor Pressure	0.165 mmHg @ 25°C	[5][8]
Water Solubility	939 mg/L at 20°C	[2]
Log P (Octanol/Water Partition Coefficient)	3.25	[2][5][11]
Specific Gravity	0.83 - 0.839	[10][12]
Flash Point	76°C - 77°C	[5][7][8][9]

Environmental Fate Biodegradability

Biodegradation is a key process for the removal of organic substances from the environment. **Dihydromyrcenol** has been assessed for both ready and inherent biodegradability using standardized OECD test guidelines.

- Ready Biodegradability: A study following the OECD 301F guideline (Manometric Respirometry) demonstrated that **dihydromyrcenol** is readily biodegradable[10]. Another source indicates 72% degradation in an aerobic biodegradability test over 28 days (OECD Test Guideline 301B), also classifying it as readily biodegradable[13][14]. The pass level for

ready biodegradability in these respirometric methods is 60% of the theoretical oxygen demand (ThOD) reached within a 10-day window during the 28-day test[15][16].

- Inherent Biodegradability: In an inherent biodegradability test using the Respirometric Method (OECD 302C), **dihydromyrcenol** showed 77% biodegradation after just 9 days, classifying it as inherently biodegradable[10].

Test Type	Guideline	Duration	Result	Classification	Reference
Ready Biodegradability	OECD 301F	28 days	80%	Readily Biodegradable	[10]
Ready Biodegradability	OECD 301B	28 days	72%	Readily Biodegradable	[13]
Inherent Biodegradability	OECD 302C	28 days	77% after 9 days	Inherently Biodegradable	[10]

Abiotic Degradation

Abiotic degradation processes, such as hydrolysis and phototransformation, can also contribute to the removal of chemicals from the environment.

- Hydrolysis: As a tertiary alcohol, **dihydromyrcenol** is stable to hydrolysis under normal environmental conditions (pH 4-9). Esters of **dihydromyrcenol**, however, are expected to be readily hydrolyzed to **dihydromyrcenol** and the corresponding acid[12][17].
- Photodegradation: While specific photodegradation studies are not detailed in the provided results, its ultraviolet/visible (UV/Vis) spectra suggest it is not expected to be photoirritating or photoallergenic, implying limited absorption in the environmentally relevant UV spectrum[10].

Bioaccumulation Potential

Bioaccumulation is the process by which chemicals are taken up by an organism from the environment, resulting in a concentration greater than that in the surrounding medium. The potential for bioaccumulation is often estimated using the octanol-water partition coefficient (Log P or Log Kow) and measured by the bioconcentration factor (BCF).

Dihydromyrcenol has a Log P of 3.25, suggesting a moderate potential for bioaccumulation[2][5][11]. However, experimental data indicates a low potential. It is not considered to be bioaccumulative as per the International Fragrance Association (IFRA) Environmental Standards[10].

Parameter	Value	Interpretation	Reference
Log P (Log Kow)	3.25	Moderate potential for bioaccumulation	[2][5][11]
Bioconcentration Factor (BCF)	64.8	Low bioaccumulation potential	[11]
Bioaccumulation Assessment	Screening-level: 90 L/kg	Not Bioaccumulative	[10]

Mobility in Soil

The mobility of a chemical in soil is predicted by its organic carbon-normalized adsorption coefficient (Koc). A Log Koc of 2.251 has been reported for **dihydromyrcenol**, which suggests moderate mobility in soil[11].

Ecotoxicity

Ecotoxicity data is crucial for assessing the potential risk of a substance to aquatic organisms. Acute toxicity data is available for fish, aquatic invertebrates, and algae.

Organism	Test Type	Guideline	Endpoint	Value (mg/L)	Reference
Fish	96-h Acute Toxicity	-	LC50	27.8	[10] [11]
Aquatic Invertebrates (Daphnia magna)	48-h Immobilization	OECD 202	EC50	38	[11] [13]
Algae (Desmodesmus subspicatus)	72-h Growth Inhibition	OECD 201	EC50	80	[11] [13]
Crustacea	Chronic	-	NOEC	17	[11]

Experimental Protocols

Ready Biodegradability - OECD 301F: Manometric Respirometry

Objective: To determine the ready biodegradability of **dihydromyrcenol** by measuring oxygen consumption. A substance is considered readily biodegradable if it reaches 60% of its theoretical oxygen demand (ThOD) within a 10-day window in a 28-day period[\[15\]](#)[\[16\]](#).

Methodology:

- **Test Substance Preparation:** A known concentration of **dihydromyrcenol** is added to a mineral medium. **Dihydromyrcenol** is poorly soluble, so appropriate dispersion methods are required.
- **Inoculum:** The inoculum is typically activated sludge from a domestic wastewater treatment plant, prepared to a specific concentration of microorganisms.
- **Test Vessels:** The test is conducted in sealed vessels (respirometers) containing the mineral medium, the test substance, and the inoculum. A headspace of air or oxygen is left in the

vessel[16].

- Controls:
 - Blank Control: Contains only inoculum and mineral medium to measure endogenous respiration.
 - Reference Control: Contains a readily biodegradable substance (e.g., sodium benzoate) to verify the viability of the inoculum.
 - Toxicity Control: Contains the test substance and the reference substance to check for inhibitory effects of the test substance.
- Incubation: Vessels are incubated in the dark at a constant temperature (e.g., 20-25°C) for 28 days with continuous stirring[15][18].
- Measurement: The consumption of oxygen is measured over the 28-day period using a pressure sensor that detects the drop in gas pressure as oxygen is consumed and carbon dioxide is trapped by a potassium hydroxide solution[16][19].
- Calculation: The percentage of biodegradation is calculated by comparing the measured oxygen consumption (corrected for the blank) with the theoretical oxygen demand (ThOD) of **dihydromyrcenol**.

Inherent Biodegradability - OECD 302C: Modified MITI Test (II)

Objective: To evaluate the inherent biodegradability of a substance by measuring oxygen consumption in a closed-system respirometer with a higher concentration of microorganisms than in ready biodegradability tests[20][21][22][23].

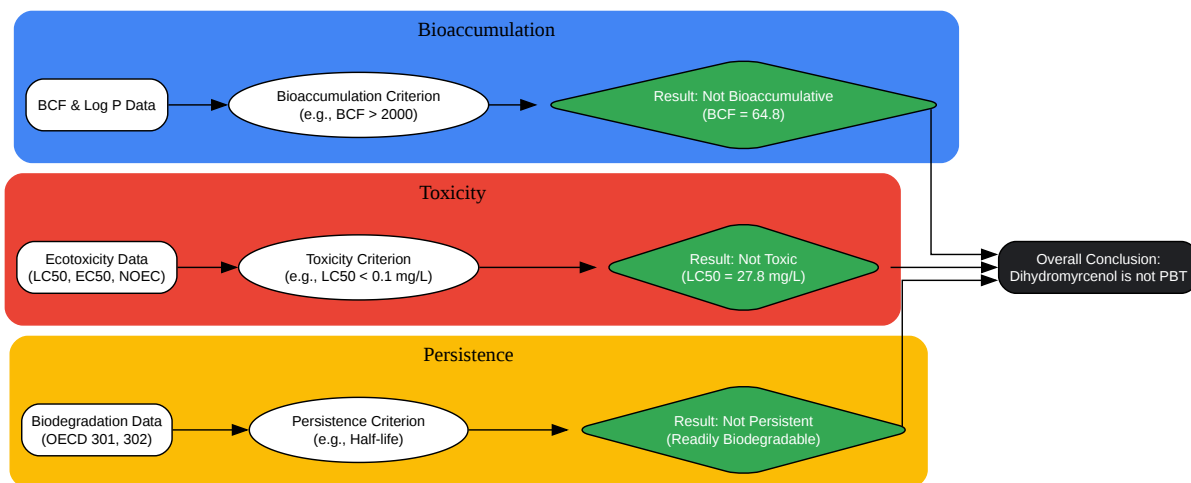
Methodology:

- Test Substance and Inoculum: The test substance is exposed to a relatively high concentration of activated sludge from a domestic wastewater treatment plant[20]. The test is suitable for water-soluble, poorly soluble, and volatile substances.

- Apparatus: An automated closed-system oxygen consumption measuring apparatus (BOD-meter) is used[21][23].
- Test Vessels: The test chemical is added to several vessels with varying concentrations, along with the inoculum and mineral medium[21].
- Controls: A blank control (inoculum only) and a reference control (e.g., aniline) are run in parallel to check inoculum activity[21]. A toxicity control may also be included.
- Incubation: The test is typically run for 28 days in the dark at a controlled temperature[20].
- Measurement: The biochemical oxygen demand (BOD) is measured continuously and automatically throughout the test period[21]. At the end of the test, supplemental chemical analyses (e.g., dissolved organic carbon, residual chemical concentration) can be performed[21][23].
- Calculation: The percentage of degradation is calculated based on the measured BOD, corrected for the blank, and compared to the theoretical oxygen demand (ThOD) or based on the removal of the test substance. A result of >70% degradation indicates inherent biodegradability[20].

Visualizations

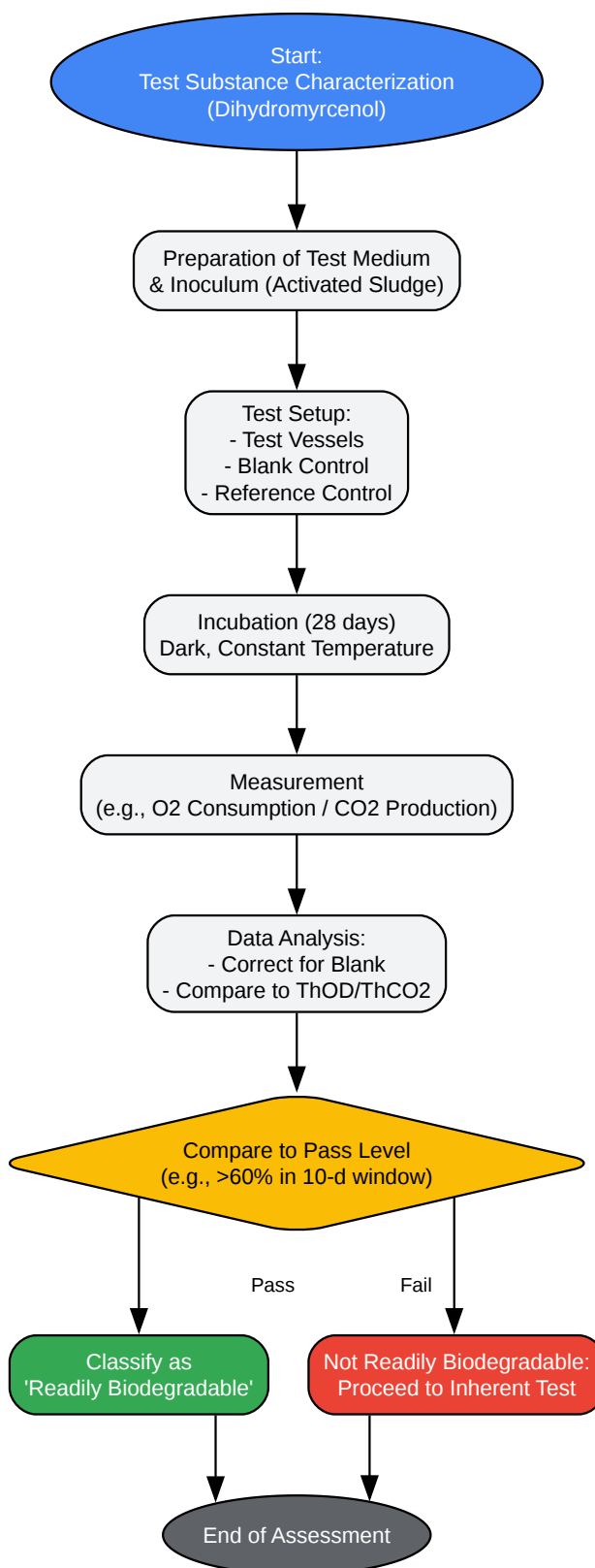
Logical Framework for PBT Assessment



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Caption: Logical workflow for the PBT assessment of **Dihydromyrcenol**.

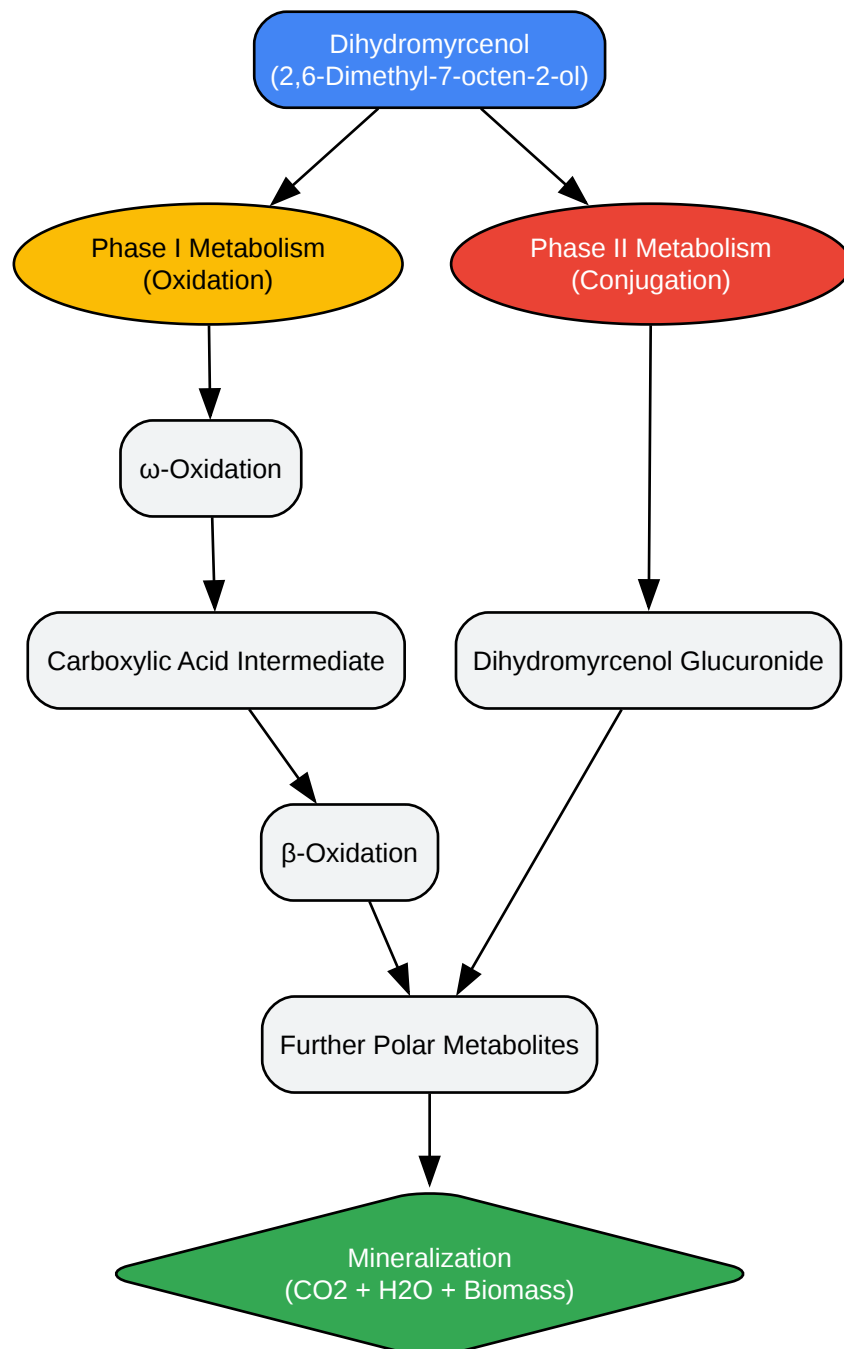
General Experimental Workflow for Biodegradability Testing



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Caption: General experimental workflow for ready biodegradability testing.

Plausible Biodegradation Pathway of Dihydromyrcenol



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Caption: Plausible metabolic pathways for **dihydromyrcenol** biodegradation.

Environmental Risk Assessment

The environmental risk of a chemical is determined by comparing the Predicted Environmental Concentration (PEC) with the Predicted No Effect Concentration (PNEC). A comprehensive safety assessment by the Research Institute for Fragrance Materials (RIFM) concluded that **dihydromyrcenol** is not Persistent, Bioaccumulative, and Toxic (PBT) according to the IFRA Environmental Standards[10]. The risk quotients (PEC/PNEC), based on its use in Europe and North America, are less than 1, indicating that **dihydromyrcenol** presents a negligible risk to the aquatic environment at current usage levels[10][24].

Conclusion

The available data from standardized tests demonstrate that **dihydromyrcenol** is readily and inherently biodegradable, indicating it is unlikely to persist in the environment. Its potential for bioaccumulation is low, and it is not classified as PBT. While it shows acute toxicity to aquatic organisms, the environmental risk is considered low at current usage volumes due to its rapid removal from the environment through biodegradation. This profile suggests that **dihydromyrcenol** is unlikely to pose a significant long-term risk to the environment.

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